

Personal protective equipment for handling LDN-211904 oxalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LDN-211904 oxalate

Cat. No.: B560391

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[5-9] No content is available for these search results. [1] SAFETY DATA SHEET - Sigma-Aldrich (2025-04-28) Uses advised against. : The product is being supplied under the TSCA R&D Exemption. (40 CFR Section 720.36). It is the recipient's responsibility to comply with the requirements of the R&D exemption. The product may not be used for a non-exempt commercial purpose under TSCA unless appropriate consent is granted in writing by. MilliporeSigma. 1.3 Details of the supplier of the safety data sheet. Company. : Sigma-Aldrich Inc. 3050 SPRUCE ST. ST. LOUIS MO 63103. UNITED STATES. Telephone. : +1 314 771-5765. Fax. : +1 800 325-5052. 1.4 Emergency telephone. Emergency Phone #. : 800-424-9300 CHEMTREC (USA) +1-703-. 527-3887 CHEMTREC (International) 24. Hours/day; 7 Days/week. SECTION 2. HAZARDS IDENTIFICATION. GHS classification in accordance with the OSHA Hazard Communication Standard. (29 CFR 1910.1200). Serious eye damage. : Category 1. Respiratory sensitization : Sub-category 1B. Page 2. Sigma-Aldrich - PHR1528. Page 2 of 13. The life science business of Merck KGaA, Darmstadt, Germany operates as MilliporeSigma in the US and Canada. Skin sensitization. : Category 1. Germ cell mutagenicity. : Category 2. Carcinogenicity. : Category 2. Reproductive toxicity. : Category 1B. Effects on or via lactation. Specific target organ toxicity - repeated exposure. : Category 1. Other hazards. None known. GHS label elements. Hazard pictograms. : Signal Word. : Danger. Hazard Statements. : H317 May cause an allergic skin reaction. H318 Causes serious eye damage. H334 May cause allergy or asthma symptoms or breathing difficulties if inhaled. H341 Suspected of causing genetic defects. H351 Suspected of causing cancer. H360 May damage fertility or the unborn child. H362 May cause harm to breast-fed children. H372 Causes damage to organs through prolonged or repeated exposure. Precautionary Statements : Prevention: P201 Obtain special instructions before use. P202 Do not handle until all safety

precautions have. ... (2025-04-28) P501 Dispose of contents/ container to an approved waste disposal plant. ... General advice : First aiders need to protect themselves. Show this material safety data sheet to the doctor in attendance. If inhaled : After inhalation: fresh air. Call in physician. In case of skin contact : In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/ shower. Consult a physician. In case of eye contact : After eye contact: rinse out with plenty of water. ... Immediately call in ophthalmologist. Remove contact lenses. If swallowed : After swallowing: immediately make victim drink water (two glasses at most). ... (2025-04-28) Methods and materials for containment and cleaning up : Cover drains. Collect, bind, and pump off spills. Observe possible material restrictions (see sections 7 and 10). Take up carefully. Dispose of properly. Clean up affected area. Avoid generation of dusts. ... For precautions see section 2.2. Advice on safe handling : Work under hood. Do not inhale substance/mixture. Further information on storage conditions : Tightly closed. Dry. Keep in a well-ventilated place. Keep locked up or in an area accessible only to qualified or authorized persons. ... (2025-04-28) Prevent fire extinguishing water from contaminating surface water or the ground water system. ... fighters distance or by wearing suitable protective clothing. ... Personal precautions, protective equipment and emergency procedures : Advice for non-emergency personnel: Avoid generation and inhalation of dusts in all circumstances. Avoid substance contact. Ensure adequate ventilation. Evacuate the danger area, observe emergency procedures, consult an expert. Advice for emergency responders: For personal protection see section 8. Environmental precautions : Do not let product enter drains. --INVALID-LINK--. [2] SAFETY DATA SHEET - Fisher Scientific (2009-09-22)

- ""
- Prevention. Wash face, hands and any exposed skin thoroughly after handling.
- "Skin. IF ON SKIN: Wash with plenty of soap and water."
- "Eyes. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing."
- "Ingestion. IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell."
- Disposal. Dispose of contents/container to an approved waste disposal plant.

- Hazards not otherwise classified (HNOC) None identified. ... (2009-09-22) Do not get in eyes, on skin, or on clothing. Avoid ingestion and inhalation. ... Materials. Strong oxidizing agents. Strong acids. Strong bases. ... This product does not contain any hazardous materials with occupational exposure limits established by the region specific regulatory bodies. ... Ensure adequate ventilation, especially in confined areas. Ensure that eyewash stations and safety showers are close to the workstation location. ... OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. Skin and body protection Wear appropriate protective gloves and clothing to prevent skin exposure. ... (2009-09-22)
- ""
- Acute Toxicity. Product Information.
- Component Information. Toxicologically Synergistic.
- Products. No information available.
- Irritation. Irritating to eyes and respiratory system.
- Sensitization. No information available.
- Respiratory Protection. Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard.
- Hygiene Measures. Handle in accordance with good industrial hygiene and safety practice. ... (2009-09-22) General Advice If symptoms persist, call a physician. ... medical attention. Skin Contact Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician. ... symptoms occur. ... Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur. ... None reasonably foreseeable. --INVALID-LINK--. [3] SAFETY DATA SHEET - Cayman Chemical (2019-04-12) For research use only, not for human or veterinary use. ... This product is for research only - Not for human or veterinary use. ... Please refer to the Certificate of Analysis for actual data. ... For long term storage, we suggest that LDN-211904 (oxalate) be stored as supplied at -20°C. It should be stable for at least one year. ... LDN-211904 (oxalate) is supplied as a solid. A stock solution may be made by dissolving the LDN-211904 (oxalate) in the solvent of choice. ... (2019-04-12) For research use only, not for human or veterinary use. ... Avoid

raising dust. · Do not get in eyes, on skin, or on clothing. · Wash hands thoroughly after handling. · Do not eat, drink, or smoke when using this product. · Wear appropriate Personal Protective Equipment. · Avoid breathing dust/fume/gas/mist/vapors/spray. · Use with local exhaust ventilation. · Transfer using fixed dispensing equipment. ... This product is for research only - Not for human or veterinary use. ... For long term storage, we suggest that LDN-211904 (oxalate) be stored as supplied at -20°C. It should be stable for at least one year. ... LDN-211904 (oxalate) is supplied as a solid. A stock solution may be made by dissolving the LDN-211904 (oxalate) in the solvent of choice. LDN-211904 (oxalate) is soluble in organic solvents such as DMSO and dimethyl formamide. The solubility of LDN-211904 (oxalate) in these solvents is approximately 20 and 10 mg/ml, respectively. ... (2019-04-12) For research use only, not for human or veterinary use. ... Avoid raising dust. · Do not get in eyes, on skin, or on clothing. · Wash hands thoroughly after handling. · Do not eat, drink, or smoke when using this product. · Wear appropriate Personal Protective Equipment. · Avoid breathing dust/fume/gas/mist/vapors/spray. · Use with local exhaust ventilation. · Transfer using fixed dispensing equipment. ... This product is for research only - Not for human or veterinary use. ... For long term storage, we suggest that LDN-211904 (oxalate) be stored as supplied at -20°C. It should be stable for at least one year. ... LDN-211904 (oxalate) is supplied as a solid. A stock solution may be made by dissolving the LDN-211904 (oxalate) in the solvent of choice. LDN-211904 (oxalate) is soluble in organic solvents such as DMSO and dimethyl formamide. The solubility of LDN-211904 (oxalate) in these solvents is approximately 20 and 10 mg/ml, respectively. Further dilutions of the stock solution into aqueous buffers or isotonic saline should be made prior to performing biological experiments. Ensure that the residual amount of organic solvent is insignificant, since organic solvents may have physiological effects at low concentrations. --INVALID-LINK--

Handling and Safety Guide for **LDN-211904 Oxalate**

For Researchers, Scientists, and Drug Development Professionals

This document provides essential guidance on the safe handling, storage, and disposal of **LDN-211904 oxalate**, a potent and reversible EphB3 inhibitor. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of your research.

Immediate Safety and Handling

LDN-211904 oxalate requires careful handling due to its potential hazards. The following personal protective equipment (PPE) is mandatory when working with this compound in solid or

solution form.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye Protection	Safety glasses or goggles	Conforming to EN166 (EU) or NIOSH (US) standards.
Hand Protection	Nitrile rubber gloves	Dispose of gloves immediately after use.
Body Protection	Protective clothing, Lab coat	---
Respiratory Protection	Dust mask or respirator	Required when handling the solid form to avoid dust inhalation.

Hazard Identification and First Aid

LDN-211904 oxalate is classified with several hazards that necessitate careful handling and preparedness for emergency situations.

Table 2: Hazard Identification and Emergency First Aid Procedures

Hazard	GHS Classification	First Aid Measures
Skin Contact	May cause an allergic skin reaction.	Immediately remove all contaminated clothing. Rinse skin with water/shower. Consult a physician.[1]
Eye Contact	Causes serious eye damage. [1]	Rinse out with plenty of water. Immediately call an ophthalmologist. Remove contact lenses if present and easy to do so.[1]
Inhalation	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1]	Move to fresh air. Call a physician.[1]
Ingestion	Harmful if swallowed.	Immediately make the victim drink water (two glasses at most). Consult a physician.[1]
Other	Suspected of causing genetic defects, cancer, and may damage fertility or the unborn child. May cause harm to breast-fed children. Causes damage to organs through prolonged or repeated exposure.[1]	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.[1]

Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly closed container in a dry, well-ventilated place.[1]

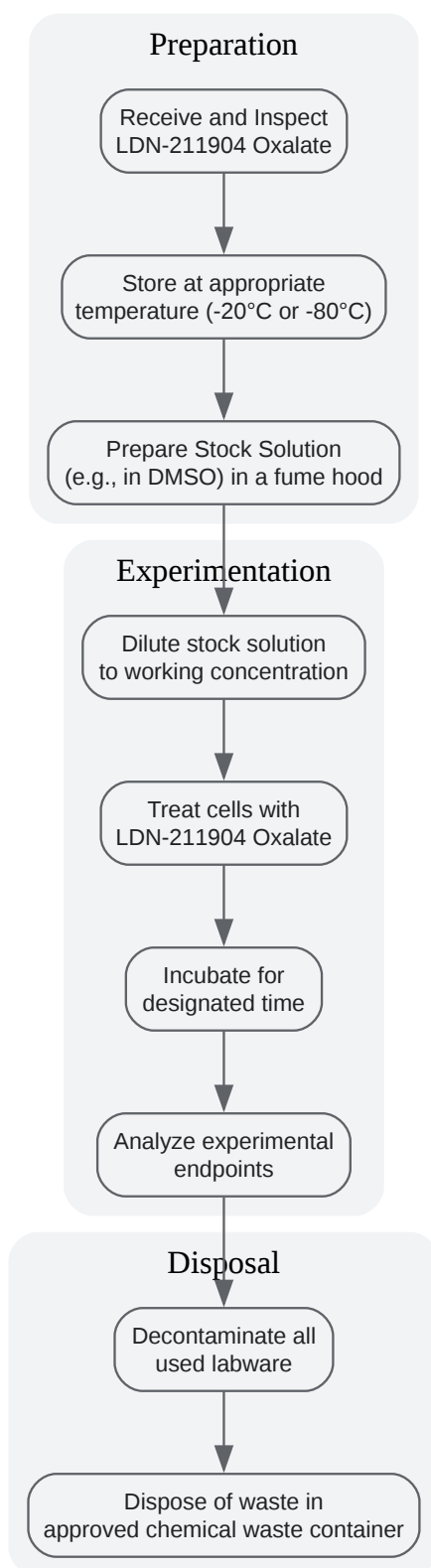
- For long-term storage, keep the solid compound at -20°C for up to one year or at -80°C for up to six months.^[3] Stock solutions should be stored at -80°C for up to six months or -20°C for one month.

Preparation of Solutions:

- **LDN-211904 oxalate** is soluble in organic solvents like DMSO (approx. 20 mg/ml) and dimethyl formamide (approx. 10 mg/ml).^[3]
- Always work in a fume hood when preparing solutions to avoid inhalation of the substance.^[1]
- Use fixed dispensing equipment for transferring the compound.^[3]
- If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.

Experimental Workflow:

The following diagram outlines a typical workflow for in vitro experiments using **LDN-211904 oxalate**.



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*Experimental workflow for **LDN-211904 oxalate**.*

Disposal Plan

All waste materials contaminated with **LDN-211904 oxalate** must be disposed of as hazardous chemical waste.

- Solid Waste: Collect in a designated, labeled, and sealed container.
- Liquid Waste: Collect in a designated, labeled, and sealed waste container. Do not pour down the drain.[1]
- Contaminated Materials: All used PPE, disposable labware, and cleaning materials should be placed in a sealed bag and disposed of as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Dispose of contents/container to an approved waste disposal plant.[1][2]

Mechanism of Action: EphB3 Inhibition

LDN-211904 is a potent and selective inhibitor of the EphB3 receptor tyrosine kinase. In the context of colorectal cancer, EphB3 activation can lead to the phosphorylation of STAT3, which promotes cancer stemness and resistance to therapies like Cetuximab. By inhibiting EphB3, **LDN-211904 oxalate** blocks this signaling cascade.

The simplified signaling pathway is illustrated below:



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*Inhibition of the EphB3-STAT3 signaling pathway by **LDN-211904 oxalate**.*

Experimental Protocols

In Vitro Cell Proliferation Assay (Example)

This protocol is a general guideline and should be adapted for specific cell lines and experimental questions.

- Cell Seeding: Plate SW48 and SW48R cells in 96-well plates at a density of 5,000 cells/well and allow them to adhere overnight.
- Compound Preparation: Prepare a stock solution of **LDN-211904 oxalate** in DMSO. Further dilute the stock solution in cell culture medium to achieve the desired final concentrations.
- Treatment: Remove the overnight culture medium from the cells and replace it with medium containing various concentrations of **LDN-211904 oxalate**, Cetuximab, or a combination of both. Include a vehicle control (e.g., DMSO).
- Incubation: Incubate the plates for 72 hours at 37°C in a humidified incubator with 5% CO₂.
- Viability Assessment: After incubation, assess cell viability using a standard method such as the MTT or CellTiter-Glo® Luminescent Cell Viability Assay.
- Data Analysis: Calculate the half-maximal inhibitory concentration (IC₅₀) values.

Table 3: Example In Vitro Experimental Parameters

Parameter	Value	Reference
Cell Lines	SW48, SW48R (Cetuximab-resistant)	
LDN-211904 Oxalate Concentration	5 µM (for kinase panel screening)	
In Vivo Dosage (mice)	0.1 mg/kg; i.p.; three times a week for 21 days	
IC ₅₀ (EphB3)	0.079 µM	

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